

Essential Safety and Disposal Guidance for **Tnik-IN-5**

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Compound of Interest

Compound Name: **Tnik-IN-5**

Cat. No.: **B15145013**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent small molecule inhibitors like **Tnik-IN-5** is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) with explicit disposal instructions for **Tnik-IN-5** is not publicly available, established guidelines for the disposal of hazardous research chemicals, particularly those used in cancer research, provide a clear framework for safe management. **Tnik-IN-5**, a potent inhibitor of Traf2- and Nck-interacting kinase (TNIK), should be handled with care due to its biological activity.

Chemical and Physical Properties of **Tnik-IN-5**

A summary of the available quantitative data for **Tnik-IN-5** is presented below to inform handling and storage procedures.

Property	Value
Molecular Formula	C ₂₂ H ₁₇ N ₃ O ₃
Molecular Weight	371.39 g/mol
Purity	>99%
Appearance	Solid
IC ₅₀ for TNIK	0.05 μM

Disposal Procedures for Tnik-IN-5

Given the potent nature of **Tnik-IN-5** as a kinase inhibitor with anti-cancer properties, it should be treated as a hazardous chemical waste. The following step-by-step guidance is based on best practices for the disposal of chemotherapy and other hazardous drug waste in a laboratory setting.[1][2]

General Principle: Do not dispose of **Tnik-IN-5**, or any solutions containing it, down the drain or in the regular solid waste stream.[2][3] All waste contaminated with **Tnik-IN-5** must be segregated and disposed of as hazardous chemical waste, typically through incineration.[1][4]

Step 1: Waste Segregation and Collection

- Non-Trace (Bulk) Chemical Waste:
 - This category includes unused or expired **Tnik-IN-5**, solutions containing the compound, and any items heavily contaminated (e.g., from a spill clean-up).[2][4]
 - Collect this waste in a designated, leak-proof, and clearly labeled hazardous waste container.[4][5] The container should be compatible with the chemical properties of the waste.
 - The label must include the words "Hazardous Waste," the full chemical name "**Tnik-IN-5**," and any known hazard classifications (e.g., "Toxic").[4][5]
- Trace Contaminated Waste:
 - This includes items with minimal residual contamination, such as empty vials (less than 3% of the original volume remaining), used gloves, bench paper, and pipette tips.[2][4][6]
 - Place these items in a designated container for "trace chemotherapy waste," which is often a yellow bag or a specifically marked sharps container for contaminated sharps.[1][2] This waste is also destined for incineration.[4]

Step 2: Storage of Hazardous Waste

- Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[3][5]

- Ensure that the storage area is secure and away from general laboratory traffic.
- Keep containers closed except when adding waste.

Step 3: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[\[5\]](#)
- Follow all institutional procedures for waste pickup requests.
- Do not mix **Tnik-IN-5** waste with other waste streams unless explicitly permitted by your EHS department.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the use of **Tnik-IN-5** were not found in the provided search results. Researchers should develop specific protocols based on their experimental design, incorporating the handling and disposal precautions outlined in this document.

Tnik-IN-5 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Tnik-IN-5** waste in a laboratory setting.

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Caption: Logical workflow for the proper disposal of **Tnik-IN-5**.

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References

- 1. hsrn.umn.edu [hsrm.umn.edu]
- 2. Chemotherapy & Hazardous Drugs | UW Environmental Health & Safety [ehs.washington.edu]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 4. Trace Chemo and Chemotherapy Waste | Environment, Health & Safety [ehs.ucla.edu]
- 5. research.cuanschutz.edu [research.cuanschutz.edu]
- 6. ehs.washington.edu [ehs.washington.edu]
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